

Personal protective equipment for handling 1-(3-Methylphenyl)ethanamine

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Compound of Interest

Compound Name: 1-(3-Methylphenyl)ethanamine

Cat. No.: B1308325

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Essential Safety and Handling Guide for 1-(3-Methylphenyl)ethanamine

Disclaimer: This guide is compiled from publicly available safety information on **1-(3-Methylphenyl)ethanamine** and its structural analogs. A comprehensive, substance-specific Safety Data Sheet (SDS) was not available at the time of writing. Researchers should always consult the SDS provided by their supplier for definitive safety and handling protocols. The information herein is intended for guidance and to promote a culture of safety.

This document provides crucial safety and logistical information for the handling of **1-(3-Methylphenyl)ethanamine**, tailored for researchers, scientists, and professionals in drug development. It outlines essential personal protective equipment, emergency first aid, and standard operating and disposal procedures to ensure laboratory safety.

Quantitative Data Summary

Below is a summary of the physical and chemical properties of **1-(3-Methylphenyl)ethanamine**.

Property	Value	Source
Molecular Formula	C ₉ H ₁₃ N	PubChem[1], Sigma-Aldrich
Molecular Weight	135.21 g/mol	PubChem[1], Sigma-Aldrich
CAS Number	70138-19-1	PubChem[1], Matrix Scientific[2]
Physical Form	Solid	Sigma-Aldrich
Known Hazards	Irritant	Matrix Scientific[2]

Personal Protective Equipment (PPE)

Based on the hazards associated with analogous compounds (skin, eye, and respiratory irritation), the following PPE is mandatory when handling **1-(3-Methylphenyl)ethanamine**[3][4][5][6]:

- Eye and Face Protection: Chemical safety goggles or a face shield are required to protect against splashes.[4]
- Hand Protection: Chemically resistant gloves (e.g., nitrile) must be worn. Gloves should be inspected before use and changed immediately if contaminated.[6]
- Body Protection: A laboratory coat must be worn and kept buttoned. Protective boots may be necessary depending on the scale of work.[6]
- Respiratory Protection: Handling should occur in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust or vapors.[3][4] If ventilation is inadequate, a government-approved respirator is necessary.[6]

Emergency First Aid Procedures

Immediate and appropriate first aid is critical in the event of exposure.

Exposure Route	First Aid Protocol
Inhalation	Move the individual to fresh air immediately. If breathing is difficult or has stopped, provide artificial respiration and seek immediate medical attention.[3][7]
Skin Contact	Remove all contaminated clothing immediately. Flush the affected skin with copious amounts of water for at least 15 minutes. If irritation persists, seek medical attention.[3][7]
Eye Contact	Immediately flush the eyes with large volumes of water for at least 15 minutes, making sure to lift the upper and lower eyelids. Remove contact lenses if present and easy to do so. Seek immediate medical attention.[3][7]
Ingestion	Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[4][8]

Operational and Disposal Plans

A systematic approach to handling and disposal is essential for laboratory safety.

Handling and Storage:

- Always handle **1-(3-Methylphenyl)ethanamine** in a well-ventilated area or a chemical fume hood.[3]
- Avoid contact with skin, eyes, and clothing.[3]
- Do not breathe in dust or vapors.[3][4]
- Wash hands thoroughly after handling.[3]
- Store in a tightly sealed container in a cool, dry, and well-ventilated place.[3]

- Keep away from strong oxidizing agents.[9]

Spill Management:

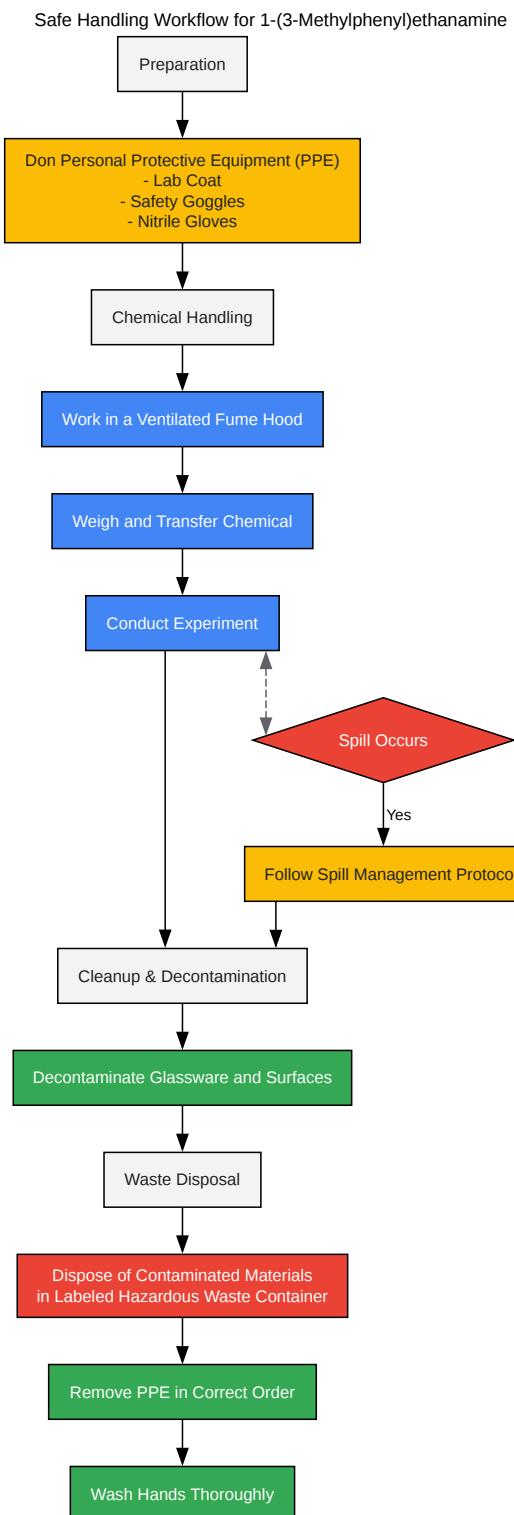
- Evacuate all non-essential personnel from the spill area.
- Ensure adequate ventilation.
- Wearing the appropriate PPE, contain the spill using an inert absorbent material (e.g., vermiculite, sand).
- Carefully sweep or scoop up the absorbed material and place it into a suitable, labeled container for hazardous waste disposal.[4]
- Clean the spill area thoroughly with soap and water.
- Do not allow the spilled material or cleanup materials to enter drains.[4]

Waste Disposal:

- All waste containing **1-(3-Methylphenyl)ethanamine** must be treated as hazardous waste.
- Dispose of the chemical and any contaminated materials in a designated, labeled hazardous waste container.[3]
- Containers must be kept tightly closed when not in use.
- Disposal must be carried out in accordance with all applicable federal, state, and local regulations. Consult with your institution's environmental health and safety (EHS) office for specific guidance.[3]

Workflow for Safe Handling of **1-(3-Methylphenyl)ethanamine**

The following diagram outlines the key procedural steps for the safe handling of **1-(3-Methylphenyl)ethanamine** in a laboratory setting.

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Caption: Procedural workflow for the safe handling of **1-(3-Methylphenyl)ethanamine**.

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